"Chemical and physical properties of Sodium 2-nitrophenolate"

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Compound of Interest

Compound Name:	*Sodium 2-nitrophenolate*
CAS No.:	*36729-73-4*
Cat. No.:	*B7771937*

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An In-depth Technical Guide to **Sodium 2-nitrophenolate**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **Sodium 2-nitrophenolate** (Na-ONP), a compound of significant interest in various scientific and industrial fields. Designed for researchers, chemists, and professionals in drug development and agrochemicals, this document delves into the core physicochemical properties, synthesis, analytical methodologies, and applications of Na-ONP, grounding all information in established scientific principles and authoritative data.

Introduction and Molecular Overview

Sodium 2-nitrophenolate, also known as sodium o-nitrophenolate, is the sodium salt of 2-nitrophenol.[1] It is a versatile organic intermediate whose utility stems from the combined properties of its phenolic structure and the presence of the ortho-positioned nitro group, which influences its reactivity and electronic characteristics.[1][2][3] The formation of the sodium salt significantly enhances its water solubility compared to its parent compound, 2-nitrophenol, a critical factor for its application in aqueous systems.[1][2][4]

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Industrially, it is a key component in the synthesis of dyes, pharmaceuticals, and agrochemicals.[1][4] Notably, it is widely used as a plant growth regulator, often in combination with its isomers, to improve seed germination, growth, and overall crop yield.[1][5][6]

Molecular Identifiers:

- IUPAC Name: sodium;2-nitrophenolate[7][8]
- CAS Number: 824-39-5[7][9]
- Molecular Formula: $C_6H_4NNaO_3$[7]
- Molecular Weight: 161.09 g/mol [7][8]
- Chemical Structure:
  - SMILES: C1=CC=C(C(=C1)[O-])[O-].[Na+][7]
  - InChI: InChI=1S/C6H5NO3.Na/c8-6-4-2-1-3-5(6)7(9)10;/h1-4,8H;/q;+1/p-1[7][8]

Physicochemical Properties

The functional efficacy and application of **Sodium 2-nitrophenolate** are dictated by its distinct chemical and physical properties. These characteristics determine its behavior in various matrices, its reactivity in synthetic protocols, and its bioavailability in biological systems.

Summary of Core Properties

The following table consolidates the key quantitative properties of **Sodium 2-nitrophenolate** and its parent acid, 2-nitrophenol, which is crucial for understanding its behavior under different pH conditions.

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Property	Value	Source
Appearance	Red to dark red or yellow crystalline solid/powder.[1][5][10]	Commercial Suppliers
Molecular Weight	161.09 g/mol	PubChem[7]
Melting Point	Decomposes before melting (approx. 280 °C).[11] The free acid (2-nitrophenol) melts at 43-45 °C.[12]	AERU[11], ChemicalBook[12]
Boiling Point	Decomposes before boiling.[11] The free acid (2-nitrophenol) boils at 214-216 °C.[12]	AERU[11], ChemicalBook[12]
Solubility in Water	Highly soluble; 2760 mg/L at 20 °C.[1][2][9][11]	Guidechem[9], AERU[11]
Solubility in Organic Solvents	Soluble in ethanol and acetone.[5] Insoluble in n-Heptane (0.20 mg/L).[11]	VertexAI Search[5], AERU[11]
pKa (of 2-Nitrophenol)	7.16 - 7.23 at 25 °C.[11][13][14]	PubChem[13], AERU[11]
UV-Vis Absorption Maxima (λmax)	Neutral Solution: 213 nmAcidic Solution: 209 nmBasic Solution: 227 nm, ~400 nm.[11][15]	AERU[11], NIH[15]
Log P (Octanol-Water Partition)	1.12 (for the salt).[11] 1.79 (for the free acid).[13]	AERU[11], PubChem[13]

Discussion of Key Properties

- Acidity and pKa: The parent compound, 2-nitrophenol, is significantly more acidic (pKa ≈ 7.2) than phenol (pKa ≈ 10) due to the electron-withdrawing nature of the nitro group, which stabilizes the resulting phenolate anion.[13][16] This property is fundamental to its facile

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synthesis via neutralization and dictates that in most biological and environmental systems (pH ≈ 7.4), the compound will exist predominantly in its anionic phenolate form.

- Solubility: The ionic nature of **Sodium 2-nitrophenolate** confers high water solubility, a crucial advantage for its use in agricultural sprays and as a reagent in aqueous-phase chemical reactions.[1][2][5] Its solubility in organic solvents like ethanol and acetone allows for its use in a wider range of synthetic organic chemistry applications.[5]

- Spectroscopic Profile: The strong UV-Vis absorbance, particularly the peak around 400 nm in basic solutions attributed to charge-transfer transitions, forms the basis for its quantitative analysis via spectrophotometry and HPLC-UV detection.[15]

Synthesis and Chemical Reactivity

Sodium 2-nitrophenolate is produced through straightforward and well-established chemical pathways. Its reactivity is centered around the nucleophilic phenolate oxygen and the aromatic ring, which is activated towards certain substitution reactions.

Primary Synthesis Pathways

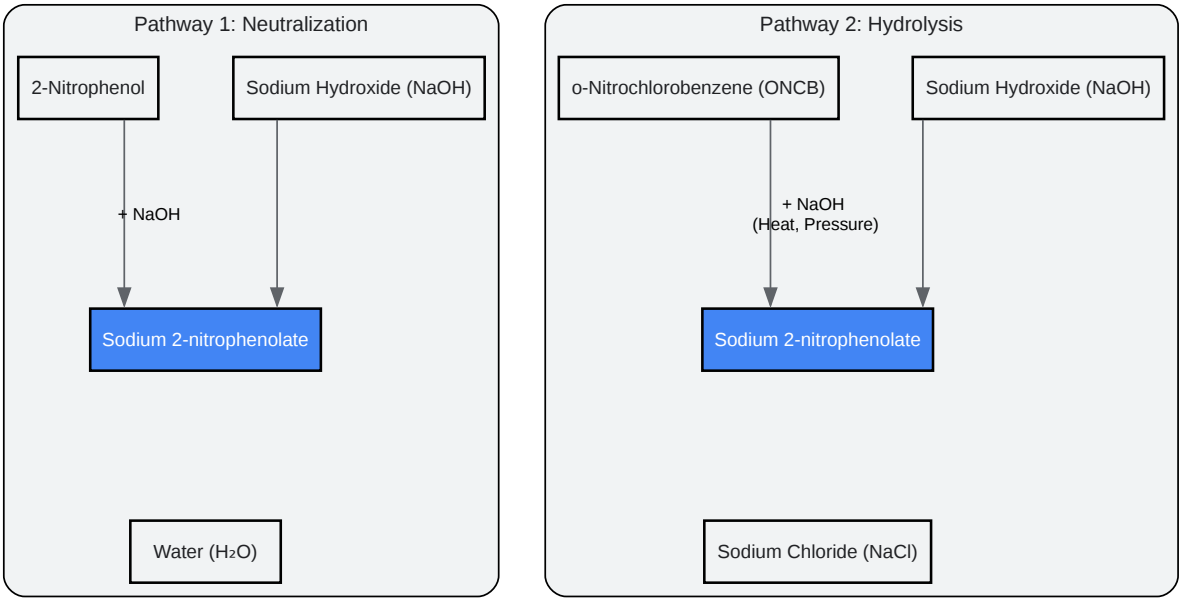
There are two principal commercial methods for synthesizing **Sodium 2-nitrophenolate**.

- Neutralization of 2-Nitrophenol: The most direct method involves the acid-base neutralization of 2-nitrophenol with a stoichiometric amount of sodium hydroxide (NaOH) in an aqueous solution.[1][11] The reaction is an exothermic process that yields the sodium salt and water. This method is preferred for its high yield and purity when starting with pure 2-nitrophenol.

- Hydrolysis of o-Nitrochlorobenzene (ONCB): An alternative industrial route involves the nucleophilic aromatic substitution of o-nitrochlorobenzene with sodium hydroxide under controlled temperature and pressure conditions.[1][17] This pathway is economically viable for large-scale production.

The diagram below illustrates these two primary synthesis routes.

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Caption: Primary synthesis routes for **Sodium 2-nitrophenolate**.

Chemical Reactivity

As a sodium salt of a phenol, **Sodium 2-nitrophenolate** primarily acts as a potent nucleophile through its phenolate oxygen. This reactivity is central to its role as a building block in organic synthesis for producing more complex molecules, including pharmaceuticals and dyes.[4] The nitro group deactivates the aromatic ring towards electrophilic substitution but activates it for nucleophilic aromatic substitution, influencing the design of subsequent synthetic steps.

Analytical Methodologies

Accurate identification and quantification of **Sodium 2-nitrophenolate** are critical for quality control, formulation development, and research. High-Performance Liquid Chromatography

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(HPLC) coupled with UV detection is the industry-standard method.

Experimental Protocol: Quantitative Analysis by HPLC-UV

This protocol provides a self-validating system for the routine quantification of **Sodium 2-nitrophenolate** in technical materials or formulations. The causality behind the choice of parameters is to achieve a sharp, symmetric peak with a stable baseline for accurate integration.

Objective: To determine the purity or concentration of **Sodium 2-nitrophenolate**.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a UV-Vis detector.
- Reversed-Phase C18 column (e.g., 4.6 x 250 mm, 5 µm particle size).
- Analytical balance, volumetric flasks, and micropipettes.

Reagents:

- Acetonitrile (ACN), HPLC grade.
- Deionized water, 18 MΩ·cm.
- **Sodium 2-nitrophenolate** analytical standard (>99% purity).
- Phosphoric acid (for pH adjustment).

Step-by-Step Methodology:

- Mobile Phase Preparation:
  - Prepare a mobile phase consisting of a mixture of Acetonitrile and water (e.g., 40:60 v/v).
  - Adjust the pH of the aqueous portion to ~3.0 with dilute phosphoric acid. This ensures the analyte is in its protonated (2-nitrophenol) form, leading to better retention and peak shape

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on a C18 column.

- Filter and degas the mobile phase prior to use to prevent pump blockages and baseline noise.

- Standard Preparation:
  - Accurately weigh approximately 10 mg of the **Sodium 2-nitrophenolate** standard and dissolve it in the mobile phase in a 100 mL volumetric flask to create a stock solution of ~100 µg/mL.
  - Perform serial dilutions from the stock solution to prepare a set of calibration standards (e.g., 1, 5, 10, 25, 50 µg/mL).
- Sample Preparation:
  - Accurately weigh a quantity of the unknown sample expected to contain **Sodium 2-nitrophenolate**.
  - Dissolve and dilute the sample with the mobile phase to bring the expected concentration within the calibration range.
  - Filter the sample solution through a 0.45 µm syringe filter to remove particulates.
- HPLC Analysis:
  - Set the HPLC system parameters:
    - Flow Rate: 1.0 mL/min.
    - Injection Volume: 10 µL.
    - Column Temperature: 25 °C.
    - UV Detection Wavelength: 227 nm or ~400 nm, depending on the pH and desired sensitivity (based on λmax).[11][15]

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- Run the calibration standards first to establish a calibration curve (Peak Area vs. Concentration).
- Inject the prepared samples for analysis.

- Data Processing:
  - Integrate the peak corresponding to 2-nitrophenol.
  - Calculate the concentration in the unknown samples using the linear regression equation from the calibration curve.
  - Determine the purity by comparing the main peak area to the total area of all peaks in the chromatogram.

The following diagram outlines the HPLC analytical workflow.

Caption: Standard workflow for HPLC-UV quantitative analysis.

Safety and Handling

Sodium 2-nitrophenolate is classified as a hazardous substance and requires careful handling to minimize risk.[9]

- GHS Hazard Statements:
  - H302: Harmful if swallowed.[7][18]
  - H319: Causes serious eye irritation.[7][18]
  - H410/H411: Very toxic to aquatic life with long-lasting effects.[7][10]

- Precautions for Safe Handling:
  - Work in a well-ventilated area to avoid dust formation and inhalation.[10][18]
  - Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.[10][18]

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- Avoid contact with skin and eyes.[18][19]
- Wash hands thoroughly after handling.[18]
- Do not eat, drink, or smoke in the work area.[18]

- Storage and Disposal:
  - Store in a tightly closed container in a cool, dry place away from incompatible materials and sources of ignition.[9][10][18]
  - Disposal must be in accordance with local, state, and federal regulations for hazardous waste.[18] Avoid release into the environment.[10][19]

Conclusion

Sodium 2-nitrophenolate is a commercially significant chemical with well-defined properties that underpin its applications across multiple sectors. Its high water solubility, distinct spectroscopic signature, and versatile reactivity make it a valuable compound for researchers and industry professionals. A thorough understanding of its physicochemical characteristics, coupled with robust analytical methods and stringent safety protocols, is essential for its effective and safe utilization in both research and development.

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